

The Enigmatic Case of Enhydrin Chlorohydrin: A Search for Scientific Origins

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596073*

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Despite its commercial availability, a comprehensive review of scientific literature reveals no primary research detailing the discovery, isolation, or characterization of a compound referred to as "**Enhydrin chlorohydrin**" or "Chloroenhydrin." This technical overview addresses the current state of knowledge and the significant information gap surrounding this putative molecule.

Researchers, scientists, and drug development professionals seeking information on "**Enhydrin chlorohydrin**" will find a conspicuous absence of peer-reviewed studies. While several chemical suppliers list a compound with the CAS number 38230-99-8 and a molecular formula of $C_{23}H_{29}ClO_{10}$, the foundational scientific evidence for its existence, natural or synthetic, remains elusive. This document summarizes the available information and highlights the critical need for primary research to validate the claims made by commercial entities.

Commercial Availability and Contradictory Information

A handful of chemical suppliers market a product named "**Enhydrin chlorohydrin**" or "Chloroenhydrin." One supplier, Amsbio, presents conflicting information, stating that the compound is a natural product from *Smallanthus sonchifolius* (commonly known as yacon)

while also claiming it is prepared from *Arthrobacter luteus*. Such inconsistencies, coupled with the lack of supporting scientific literature, raise significant questions about the compound's origin and identity.

The Parent Compound: Enhydrin

In contrast to its purported chlorinated derivative, Enhydrin is a well-documented sesquiterpene lactone naturally occurring in *Smallanthus sonchifolius*. Scientific literature extensively covers its isolation from this plant species, its chemical structure, and its various biological activities, including trypanocidal and potential anti-diabetic properties.

The Chlorohydrin Moiety

Chlorohydrins are a class of chemical compounds containing both a chlorine atom and a hydroxyl group attached to adjacent carbon atoms. While naturally occurring chlorinated sesquiterpene lactones have been identified from various plant sources, a specific "**Enhydrin chlorohydrin**" has not been reported in any peer-reviewed study of *Smallanthus sonchifolius* or any other natural source.

Unraveling the CAS Number

The CAS number 38230-99-8 is consistently associated with the commercially available "**Enhydrin chlorohydrin**." However, a thorough search of scientific databases, including SciFinder and PubChem, for this specific CAS number does not yield any primary research articles or patents that describe its synthesis, isolation from a natural source, or detailed characterization.

A Call for Primary Research

The absence of a foundational scientific publication for "**Enhydrin chlorohydrin**" presents a significant challenge for the scientific community. Without access to the primary data, it is impossible to provide a detailed technical guide that includes:

- **Verified Experimental Protocols:** Methodologies for the discovery, isolation, and purification of the compound.

- Quantitative Data: Spectroscopic data (NMR, MS, IR), purity analysis, and yield from either natural extraction or chemical synthesis.
- Biological Activity Data: Verified in vitro or in vivo data on its mechanism of action or therapeutic potential.
- Signaling Pathways and Workflows: Diagrams illustrating its biological interactions or the process of its discovery.

Conclusion

The entity known as "**Enhydrin chlorohydrin**" exists in a scientific vacuum. While it is offered for sale, the lack of any supporting peer-reviewed research makes it impossible to validate its structure, origin, or biological properties. The information available from commercial suppliers is not a substitute for rigorous scientific investigation and publication. Therefore, this document serves not as a guide to a known compound, but as a statement on the current, enigmatic status of "**Enhydrin chlorohydrin**" and a call for the foundational research required to bring it into the realm of verified scientific knowledge. Until such research is published, any use of this compound should be approached with caution and a clear understanding of its unverified nature.

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